

Physical and chemical properties of Trixylyl phosphate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trixylyl phosphate

Cat. No.: B3425093

[Get Quote](#)

Trixylyl Phosphate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of **Trixylyl phosphate** (TXP). The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and detailed experimental methodologies.

Core Physical and Chemical Properties

Trixylyl phosphate, a complex mixture of isomeric triaryl phosphates, is a viscous liquid at room temperature.^[1] Its properties make it suitable for various industrial applications, including as a flame retardant and plasticizer.^{[1][2]} The quantitative data for its key physical and chemical properties are summarized in the tables below.

Table 1: Identification and General Properties

Property	Value	Reference
Chemical Name	Trixylyl phosphate	[1]
CAS Number	25155-23-1	[1]
Molecular Formula	C ₂₄ H ₂₇ O ₄ P	[1]
Molecular Weight	410.45 g/mol	[3]
Appearance	Colorless to pale yellow viscous liquid	[2]
Odor	Odorless or slight odor	

Table 2: Physical Properties

Property	Value	Temperature	Pressure	Reference
Density	1.13 - 1.14 g/cm ³	20 °C	[3]	
Boiling Point	243-265 °C	13.332 hPa	[3]	
Melting Point (Pour Point)	~ -20 °C	[3]		
Water Solubility	0.11 - 0.89 mg/L	Room Temperature	[3]	
Kinematic Viscosity	Not specified			
Vapor Pressure	~ 8.7 x 10 ⁻⁶ Pa	20 °C	[3]	
Flash Point	> 200 °C			

Table 3: Chemical Properties

Property	Value	Conditions	Reference
Log Kow (Octanol-Water Partition Coefficient)	3.0 - 6.5	[3]	
Thermal Decomposition Temperature	> 300 °C	[3]	

Experimental Protocols

This section details the methodologies for key experiments related to the synthesis and characterization of **Trixylyl phosphate**.

Synthesis of Trixylyl Phosphate

Trixylyl phosphate is synthesized via the esterification of xylenol with phosphorus oxychloride. [2][3][4] The following is a detailed protocol based on industrial manufacturing processes.

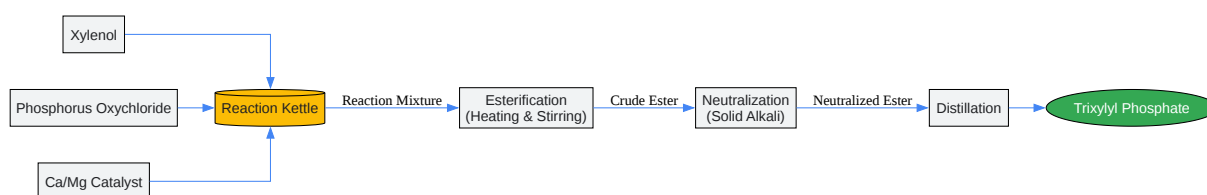
Materials:

- Xylenol (isomeric mixture)
- Phosphorus oxychloride (POCl_3)
- Calcium magnesium composite catalyst
- Medium solid alkali for neutralization

Procedure:

- Charging the Reactor: In a suitable reaction kettle, charge the xylenol and the calcium magnesium composite catalyst.
- Addition of Phosphorus Oxychloride: Add phosphorus oxychloride to the reactor.
- Esterification Reaction:

- Stir the mixture and begin heating.
- Gradually increase the temperature to approximately 70 °C.
- Continue to heat the mixture to 95 °C at a rate of about 4 °C per hour and hold for 1 hour.
- Raise the temperature to 125 °C at a rate of 4-5 °C per hour and hold for 0.5 hours.
- Further, increase the temperature to 140 °C at a rate of 5-6 °C per hour.
- Initiate acid removal under negative pressure.
- Neutralization: Monitor the acid number of the reaction mixture. Once the desired acid number is reached (e.g., ~3 mgKOH/g), neutralize the crude ester with a medium solid alkali.
[4]
- Purification: The crude **Trixylyl phosphate** is purified by distillation to obtain the final product.[5]



[Click to download full resolution via product page](#)

Synthesis workflow of **Trixylyl phosphate**.

Determination of Physical and Chemical Properties

The following protocols are based on standard OECD and ASTM guidelines, which are internationally recognized methods for chemical testing.

The density of **Trixylyl phosphate**, a liquid, can be determined using a hydrometer, an oscillating densitometer, or a pycnometer.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Method: Oscillating Densimeter

- Calibration: Calibrate the instrument with two liquids of known density that bracket the expected density of **Trixylyl phosphate**.
- Sample Introduction: Introduce a suitable amount of the **Trixylyl phosphate** sample into the U-tube of the densitometer, ensuring no air bubbles are present.
- Measurement: The instrument measures the resonance frequency of the U-tube containing the sample. This frequency is then used to calculate the density of the sample based on the calibration.
- Temperature Control: Maintain the temperature of the sample at $20\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$ throughout the measurement.
- Replicates: Perform at least two measurements to ensure accuracy.

The boiling point of **Trixylyl phosphate** is determined by methods such as ebulliometry, dynamic vapor pressure measurement, or distillation.[\[11\]](#)[\[12\]](#)

Method: Ebulliometer

- Apparatus: Use a certified ebulliometer equipped with a condenser and a temperature measuring device.
- Sample Preparation: Place a measured quantity of **Trixylyl phosphate** and a few boiling chips into the boiling flask of the ebulliometer.
- Heating: Gently heat the sample until it boils.
- Equilibrium: Allow the system to reach thermal equilibrium, where the temperature of the boiling liquid and its vapor are constant.
- Measurement: Record the temperature at which the liquid and vapor are in equilibrium under atmospheric pressure. This is the boiling point.

- **Pressure Correction:** If the atmospheric pressure deviates from standard pressure (101.325 kPa), apply a correction to the measured boiling point.

Due to its low solubility, the flask method is suitable for determining the water solubility of **Trixylyl phosphate**.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Procedure:

- **Sample Preparation:** Add an excess amount of **Trixylyl phosphate** to a known volume of distilled water in a flask.
- **Equilibration:** Stopper the flask and shake it at a constant temperature (e.g., 20 °C) for an extended period (e.g., 24-48 hours) to ensure saturation is reached.[\[3\]](#)
- **Phase Separation:** After equilibration, allow the mixture to stand undisturbed to let the undissolved **Trixylyl phosphate** settle. Centrifugation can be used to aid separation.[\[3\]](#)
- **Sampling:** Carefully take an aliquot of the clear aqueous phase, ensuring no undissolved material is transferred.
- **Analysis:** Determine the concentration of **Trixylyl phosphate** in the aqueous sample using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Calculation:** The water solubility is reported as the concentration of **Trixylyl phosphate** in the saturated aqueous solution.

The kinematic viscosity of **Trixylyl phosphate** is determined by measuring the time for a volume of the liquid to flow under gravity through a calibrated glass capillary viscometer.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Procedure:

- **Viscometer Selection:** Choose a calibrated viscometer appropriate for the expected viscosity of **Trixylyl phosphate**.

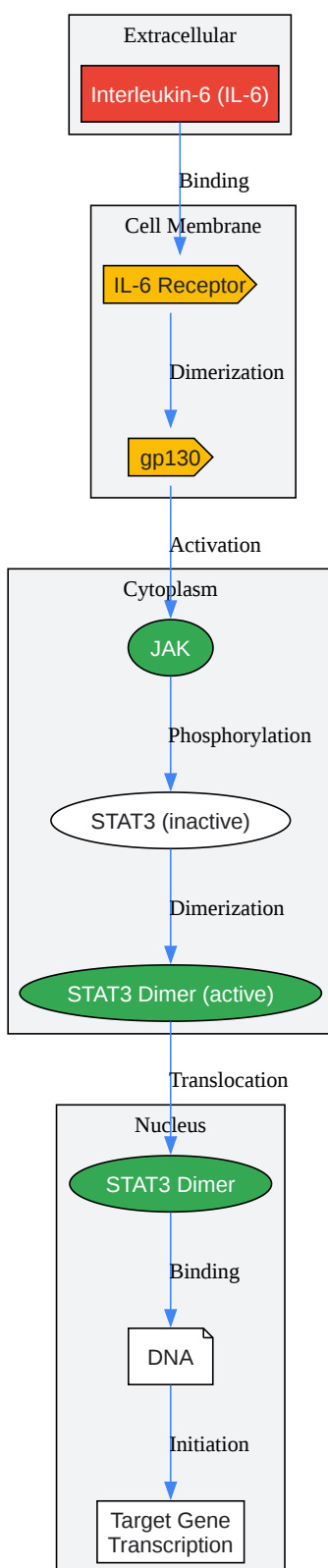
- **Sample Preparation:** Filter the sample to remove any particulate matter and charge the viscometer.
- **Temperature Equilibration:** Place the charged viscometer in a constant temperature bath (e.g., 40 °C or 100 °C) and allow it to reach thermal equilibrium.
- **Flow Measurement:** Draw the liquid up into the timing bulb of the viscometer. Allow the liquid to flow down under gravity and measure the time it takes for the meniscus to pass between two marked points.
- **Calculation:** Calculate the kinematic viscosity by multiplying the measured flow time by the calibration constant of the viscometer.
- **Replicates:** Perform the measurement at least twice and average the results.

Biological Interactions and Signaling Pathways

Trixylyl phosphate, as an organophosphate compound, can interact with biological systems. While specific data for **Trixylyl phosphate** is limited, related organophosphate flame retardants have been shown to impact cellular signaling.

Potential Involvement in IL-6/JAK/STAT Signaling Pathway

Some chlorinated organophosphate flame retardants have been linked to the IL-6/JAK/STAT signaling pathway, which is a critical regulator of inflammation and cellular proliferation.^{[22][23][24][25][26]} It is plausible that **Trixylyl phosphate** could have similar effects.

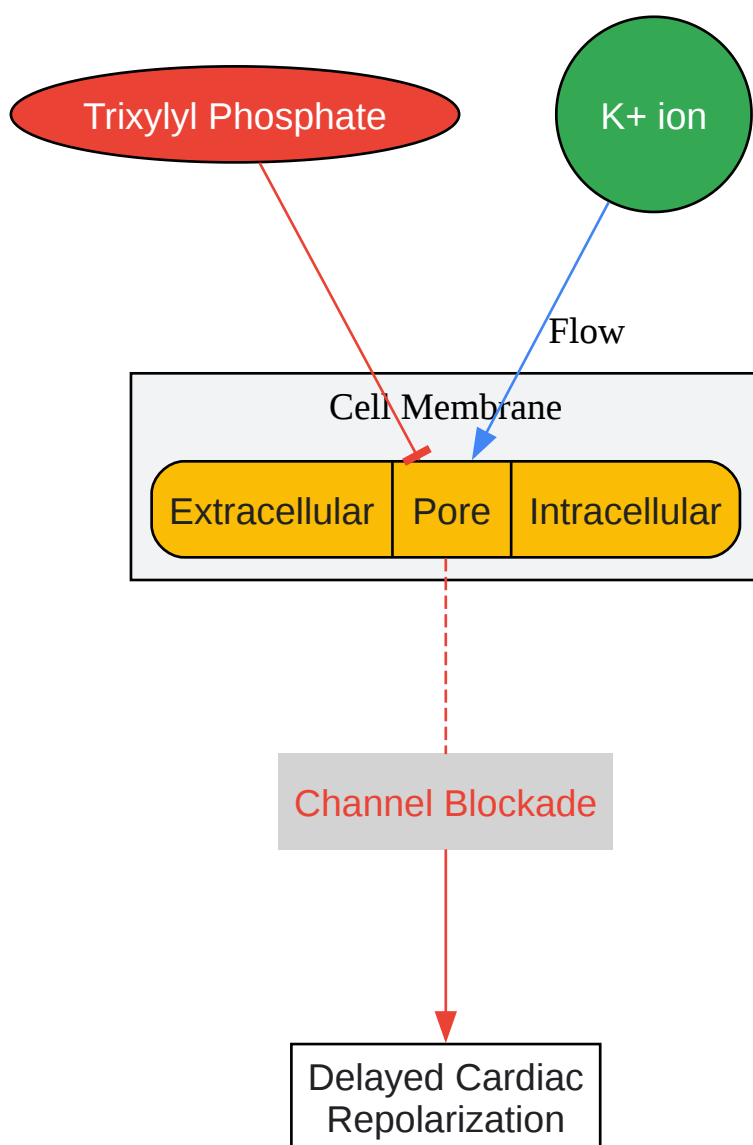


[Click to download full resolution via product page](#)

IL-6/JAK/STAT signaling pathway.

Inhibition of hERG Potassium Channel

Trixylyl phosphate has been reported to inhibit the human ether-a-go-go-related gene (hERG) potassium channel.^{[27][28][29][30][31]} Inhibition of this channel can lead to delayed repolarization of the cardiac action potential, which is a significant concern in drug development due to the risk of cardiac arrhythmias. The exact mechanism of inhibition by **Trixylyl phosphate** is not fully elucidated but is thought to involve the blockade of the ion channel pore.



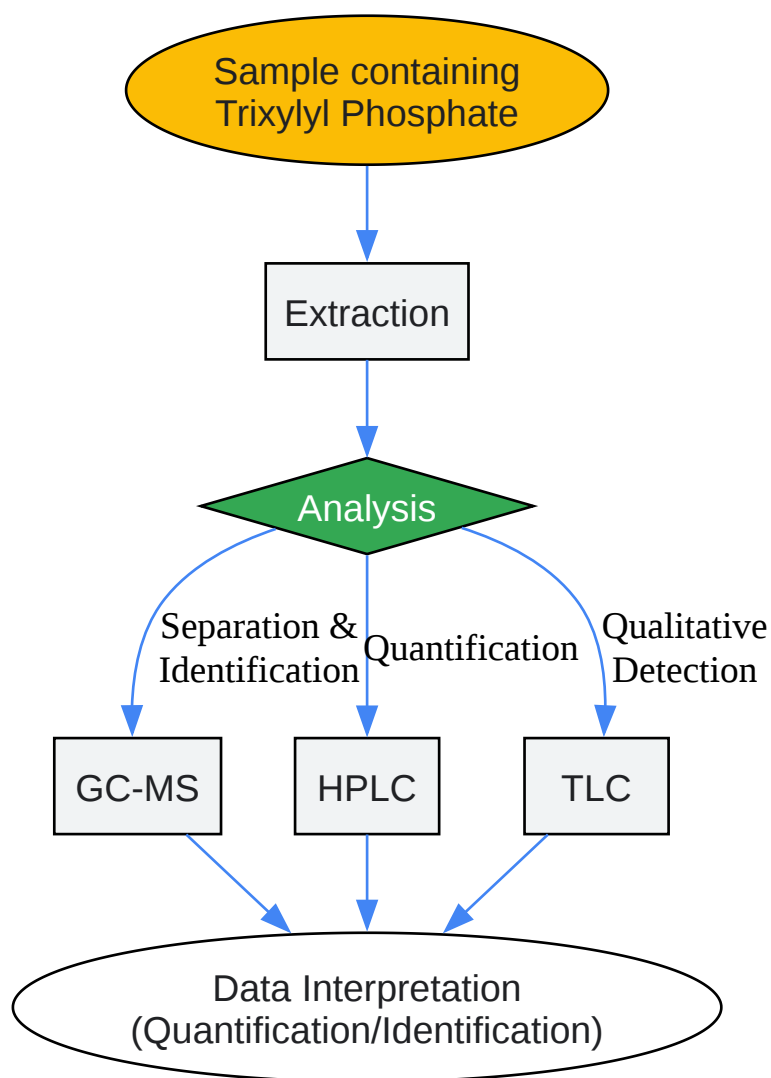
[Click to download full resolution via product page](#)

Inhibition of hERG potassium channel by **Trixylyl phosphate**.

Analytical Methods for Characterization

The characterization and quantification of **Trixylyl phosphate** in various matrices are crucial for quality control and research purposes. Several analytical techniques are employed for this purpose.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a powerful technique for the separation, identification, and quantification of **Trixylyl phosphate**, especially in complex mixtures.[\[32\]](#)[\[33\]](#)[\[34\]](#)
- High-Performance Liquid Chromatography (HPLC): HPLC is used for the analysis of **Trixylyl phosphate**, particularly for determining its concentration in aqueous solutions for solubility studies.[\[16\]](#)
- Thin-Layer Chromatography (TLC): TLC can be used for the qualitative detection of **Trixylyl phosphate**.[\[32\]](#)



[Click to download full resolution via product page](#)

Analytical workflow for **Trixylyl phosphate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trixylyl phosphate - Wikipedia [en.wikipedia.org]

- 2. chiron.no [chiron.no]
- 3. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 4. CN103224521A - Preparation method of trixylenyl phosphate - Google Patents [patents.google.com]
- 5. The Importance of Quality Control in Trixylenyl Phosphate Manufacture - Sinobio Chemistry [sinobiochemistry.com]
- 6. acri.gov.tw [acri.gov.tw]
- 7. oecd.org [oecd.org]
- 8. oecd.org [oecd.org]
- 9. oecd.org [oecd.org]
- 10. Test No. 109: Density of Liquids and Solids | OECD [oecd.org]
- 11. oecd.org [oecd.org]
- 12. oecd.org [oecd.org]
- 13. oecd.org [oecd.org]
- 14. oecd.org [oecd.org]
- 15. filab.fr [filab.fr]
- 16. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]
- 17. ASTM D445 | Anton Paar Wiki [wiki.anton-paar.com]
- 18. scribd.com [scribd.com]
- 19. nazhco.com [nazhco.com]
- 20. ppapco.ir [ppapco.ir]
- 21. ASTM D445 – SPL [spllabs.com]
- 22. Jak/Stat: IL-6 Receptor Signaling | Cell Signaling Technology [cellsignal.com]
- 23. Targeting the Interleukin-6/Jak/Stat Pathway in Human Malignancies - PMC [pmc.ncbi.nlm.nih.gov]
- 24. Therapeutic Targeting of the Proinflammatory IL-6-JAK/STAT Signalling Pathways Responsible for Vascular Restenosis in Type 2 Diabetes Mellitus - PMC [pmc.ncbi.nlm.nih.gov]
- 25. Frontiers | JAK/STAT pathway: Extracellular signals, diseases, immunity, and therapeutic regimens [frontiersin.org]

- 26. Jak-Stat Signaling Induced by Interleukin-6 Family Cytokines in Hepatocellular Carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 27. researchgate.net [researchgate.net]
- 28. Frontiers | Stereoselective Inhibition of the hERG1 Potassium Channel [frontiersin.org]
- 29. Inhibition of the HERG potassium channel by the tricyclic antidepressant doxepin - PMC [pmc.ncbi.nlm.nih.gov]
- 30. Inhibition of the HERG potassium channel by the tricyclic antidepressant doxepin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 31. Inhibition of hERG Potassium Channels by Celecoxib and Its Mechanism | PLOS One [journals.plos.org]
- 32. researchgate.net [researchgate.net]
- 33. Trixylyl phosphate - analysis - Analytice [analytice.com]
- 34. Trixylyl phosphate - analysis - Analytice [analytice.com]
- To cite this document: BenchChem. [Physical and chemical properties of Trixylyl phosphate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3425093#physical-and-chemical-properties-of-trixylyl-phosphate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com